

Ethylcyclopropane: A Comprehensive Technical Analysis of its Physical Transition Points

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylcyclopropane

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For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the boiling and melting points of **ethylcyclopropane** (CAS No: 1191-96-4), a cycloalkane that serves as a valuable building block in organic synthesis. Understanding the precise physical properties of this compound is paramount for its effective handling, application in synthetic protocols, and for the safety of laboratory personnel. This document collates available data on its phase transition temperatures and presents it in a structured format for ease of reference and comparison.

Core Physical Properties of Ethylcyclopropane

Ethylcyclopropane, with the molecular formula C_5H_{10} , is a colorless and flammable liquid at standard room temperature.^[1] Its physical state is dictated by its melting and boiling points, which define the temperature ranges for its existence as a solid, liquid, and gas.

Quantitative Data Summary

The experimentally determined melting and boiling points of **ethylcyclopropane** are summarized in the table below. It is important to note the existence of some variability in the reported values across different sources, which may be attributable to different experimental conditions or purities of the samples tested. The more consistently reported values suggest a boiling point of approximately 36°C and a melting point around -149°C.

Physical Property	Reported Value (°C)	Reported Value (K)	Source(s)
Boiling Point	35.9	309.05	[2][3]
36	309.15	[4]	
36.2	309.35	[5]	
91-92	364.15 - 365.15	[6]	
Melting Point	-149	124.15	[4]
-149.2	123.95	[5]	
-80	193.15	[6]	

Note: The values of 91-92°C for the boiling point and -80°C for the melting point are considered outliers based on the preponderance of data from other sources.

Experimental Protocols

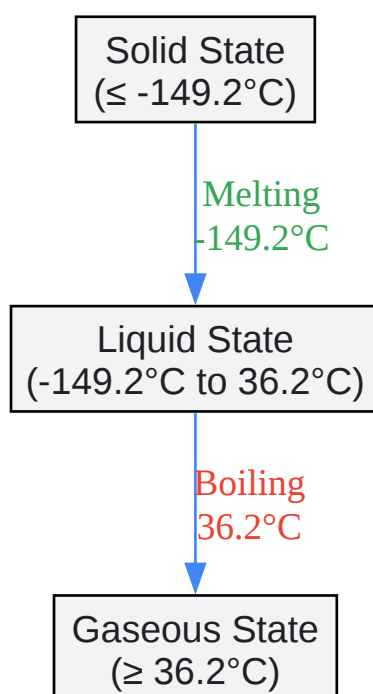
While the provided sources list these values as experimental properties, they do not offer detailed experimental methodologies for their determination. Standard laboratory procedures for ascertaining these physical constants would typically involve:

- **Boiling Point Determination:** The boiling point is generally determined by distillation at atmospheric pressure. This process involves heating the liquid until its vapor pressure equals the surrounding atmospheric pressure, at which point the liquid boils. The temperature of the vapor is measured to determine the boiling point.
- **Melting Point Determination:** The melting point, the temperature at which a substance transitions from a solid to a liquid, is often determined using a melting point apparatus. This can involve techniques such as capillary methods or differential scanning calorimetry (DSC), which provides a precise measurement of the energy changes associated with the phase transition.

Without access to the original experimental reports, the specific conditions, apparatus, and purity of the **ethylcyclopropane** samples used to determine the cited values remain unknown.

Physical State Transitions of Ethylcyclopropane

The relationship between the physical states of **ethylcyclopropane** as a function of temperature can be visualized as a straightforward linear progression. The diagram below illustrates these phase transitions based on the most consistently reported data.



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Phase transitions of **ethylcyclopropane**.

This technical guide has synthesized the available data on the boiling and melting points of **ethylcyclopropane** to provide a clear and concise reference for professionals in scientific research and development. The provided data and visualizations are intended to support the safe and effective use of this compound in further applications.

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- To cite this document: BenchChem. [Ethylcyclopropane: A Comprehensive Technical Analysis of its Physical Transition Points]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072622#boiling-and-melting-points-of-ethylcyclopropane]

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